

DMSP production comparison different algal species

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DMSP Production Across Algal Species

The table below summarizes key findings on intracellular DMSP concentrations from various studies, highlighting the considerable interspecies variability [1] [2] [3].

Organism / Group	Phyla/Clade	Reported DMSP Concentration	Experimental Context & Notes
Prorocentrum sp. (dinoflagellate)	Dinoflagellata	~1,082 mM (cytosolic) [2]	Laboratory culture; an exceptionally high producer.
Chrysamoeba sp. (chrysophyte)	Chrysophyta	~596 mM (cytosolic) [2]	Laboratory culture.
Ochromonas sp. (chrysophyte)	Chrysophyta	~529 mM (cytosolic) [2]	Laboratory culture.
Gymnodinium nelsoni (dinoflagellate)	Dinoflagellata	~280 mM (cytosolic) [2]	Laboratory culture.

Organism / Group	Phyla/Clade	Reported DMSP Concentration	Experimental Context & Notes
Melosira numuloides (diatom)	Bacillariophyta	~264 mM (cytosolic) [2]	Laboratory culture; diatom with high production.
Platymonas subcordiformis (green algae)	Chlorophyta	~170 mM (cytosolic) [2]	Laboratory culture.
Emiliania huxleyi (coccolithophore)	Haptophyta	~166 mM (cytosolic) [2]	Laboratory culture; key bloom-forming species.
Phaeocystis sp. (prymnesiophyte)	Haptophyta	71-169 mM (cytosolic) [2]	Laboratory culture; colonial bloom-former.
Hymenomonas carterae	Haptophyta	~120 mM (cytosolic) [2]	Laboratory culture.
Scrippsiella trochoidea (dinoflagellate)	Dinoflagellata	56.70 fmol cell ⁻¹ [1]	Field sample; highest cellular concentration in a 22-species survey.
Karenia mikimotoi (dinoflagellate)	Dinoflagellata	44.60 fmol cell ⁻¹ (as acrylic acid, a DMSP cleavage product) [1]	Field sample.
Gymnodinium baicalense (freshwater dinoflagellate)	Dinoflagellata	Up to 340 nM (in surrounding water) [4]	Field sample from Lake Baikal; demonstrates production in freshwater.
Symbiodinium clade D1	Dinoflagellata	Maintained stable levels under thermal stress [5]	Axenic laboratory culture; studied for thermal tolerance.
Symbiodinium clade C1	Dinoflagellata	Consumed under thermal stress [5]	Axenic laboratory culture; more thermally sensitive.
Pelagophyceae	Ochrophyta (Stramenopiles)	High global production (relative abundance) [6]	Metagenomic and enzyme activity studies; newly

Organism / Group	Phyla/Clade	Reported DMSP Concentration	Experimental Context & Notes
			identified abundant producers.

Key Experimental Protocols and Methodologies

To evaluate and compare DMSP production, researchers employ standardized protocols. Here are the methodologies from some of the cited key experiments.

- **Protocol 1: Multi-Species Field Survey and Growth Phase Analysis [1]**
 - **Sample Collection:** 22 species of marine microalgae representing six phyla were collected and identified.
 - **Culture and Monitoring:** Algae were cultured, and their growth stages (exponential, stationary, senescent) were monitored.
 - **Compound Measurement:** DMSP, DMS, and acrylic acid (AA) concentrations in the media were measured per cell at different growth stages using analytical chemistry techniques (details implied).
 - **Data Analysis:** Concentrations and ratios (DMS/DMSP, AA/(DMSP+AA)) were calculated and compared across species and growth phases.
- **Protocol 2: Cytosolic Concentration Measurement in Laboratory Cultures [2]**
 - **Culture Conditions:** Various algal species were grown under controlled laboratory conditions.
 - **Cell Volume Determination:** The volume of the algal cells was measured or estimated.
 - **Intracellular DMSP Extraction and Quantification:** DMSP was extracted from the algal cells and its concentration was quantified. The result was normalized to the cell volume to report a cytosolic concentration (e.g., mM).
- **Protocol 3: Thermal Stress Response in Symbiodinium [5]**
 - **Culture Setup:** Axenic (sterile) cultures of *Symbiodinium* clades C1 and D1 were established.
 - **Temperature Application:** Cultures were exposed to a baseline temperature (26°C) and a stress temperature (31°C).
 - **Filtration and Analysis:** To measure dissolved DMSP (DMSPd), samples were carefully filtered. The study specifically compared **gravity filtration through GF/F filters** (which resulted

in higher DMSPd) against hand-filtration through 0.45 µm syringe filters (which minimized cell lysis and gave more accurate readings) [5].

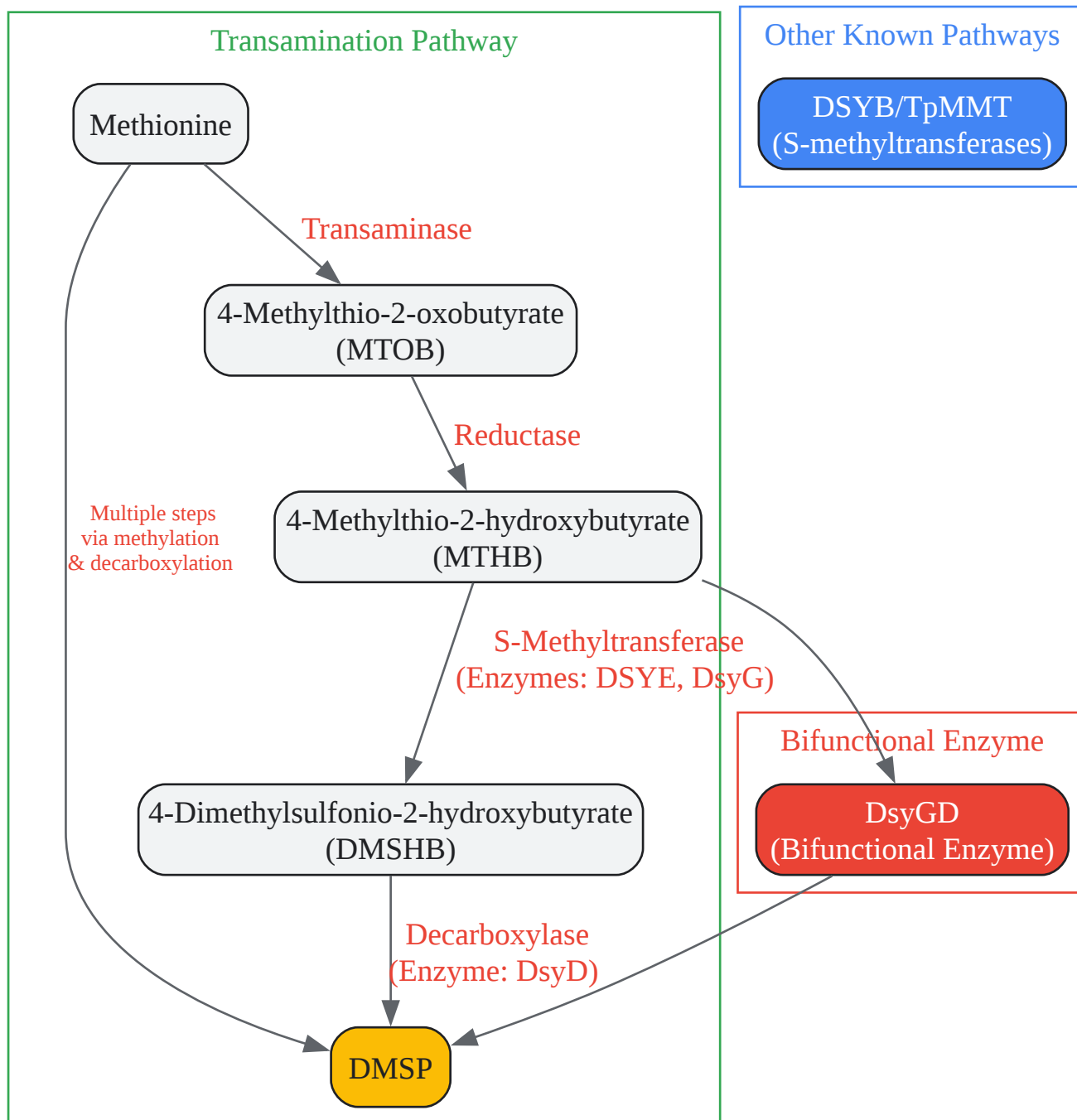
- **DMSP/DMS Measurement:** Concentrations of DMSP and DMS in the culture media were measured after the temperature treatments to assess the impact of thermal stress.

- **Protocol 4: Identification of Novel DMSP Biosynthesis Enzymes [6]**

- **Gene Identification:** A genomic library of the bacterium *Gyvuella sunshinyii* was screened in *E. coli* for methylthiohydroxybutyrate (MTHB) S-methyltransferase (MSM) activity.
- **Enzyme Characterization:** The identified gene, *dsyGD*, was cloned and expressed. The purified enzyme was tested in vitro for both MSM and dimethylsulfoniohydroxybutyrate (DMSHB) decarboxylase (DDC) activities using substrates and analyzing products.
- **Environmental Screening:** Metagenomic databases were searched for similar genes, revealing their presence in diverse and abundant microorganisms like *Pelagophyceae*.

DMSP Biosynthesis Pathways

The synthesis of DMSP in algae and bacteria primarily originates from the amino acid methionine. Research has uncovered multiple enzymatic pathways, including recently discovered ones. The following diagram illustrates the main pathways and key enzymes involved.



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Key Insights for Researchers

- **Prioritize High Producers:** For studies focused on high DMSP output, dinoflagellates (e.g., *Prorocentrum*, *Gymnodinium*), chrysophytes, and prymnesiophytes (e.g., *Phaeocystis*, *Emiliana*) are

prime candidates [1] [2].

- **Consider Growth Phase:** The highest DMSP concentrations are often found during the stationary or senescent growth phases, not during peak exponential growth [1].
- **Account for Environmental Factors:** DMSP production is dynamic. Temperature [4] [5], salinity [3], and nutrient availability [3] can significantly influence yields, which should be controlled for in experimental design.
- **Explore New Genetic Markers:** The recent discovery of the *dsyGD* and *DSYE* genes [6] expands the toolkit for predicting DMSP production in environmental samples via metagenomics, moving beyond the previously established *DSYB* and *TpMMT* genes.

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